

Comprehensive Safety and Handling Guide for 5-Methylcytosine Hydrochloride

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Compound of Interest

Compound Name: 5-Methylcytosine hydrochloride

Cat. No.: B014410

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This guide provides essential safety and logistical information for the handling and disposal of **5-Methylcytosine hydrochloride**, tailored for researchers, scientists, and drug development professionals. Following these procedures will help ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

While **5-Methylcytosine hydrochloride** is not classified as a hazardous substance under the 2012 OSHA Hazard Communication Standard, adherence to standard laboratory safety protocols is crucial.^[1] The recommended personal protective equipment is detailed below.

PPE Category	Item	Specifications
Eye Protection	Safety glasses with side-shields	Must conform to EN 166 (EU) or NIOSH (US) standards. A face-shield may be required in situations with a risk of splashing. [2] [3] [4] [5]
Hand Protection	Protective gloves	Chemical-resistant gloves (e.g., nitrile) should be worn. Gloves must be inspected before use and removed using proper technique to avoid skin contact. [2] [3] [4] [5] [6] [7]
Body Protection	Laboratory coat	A standard lab coat is sufficient for most procedures. For tasks with a higher risk of contamination, impervious clothing may be necessary. [2] [3] [4] [5]
Respiratory Protection	Dust respirator	A dust mask (e.g., N95 type) is recommended when handling the powder form to avoid inhalation. [2] [6] [7]

Safety and Handling Operational Plan

1. Engineering Controls:

- Work in a well-ventilated area.[\[4\]](#)
- Use a local exhaust system if dust or aerosols are likely to be generated.[\[2\]](#)
- Ensure a safety shower and eye wash station are readily accessible.[\[2\]](#)[\[3\]](#)[\[5\]](#)

2. Handling Procedures:

- Avoid contact with skin, eyes, and clothing.[2]
- Do not ingest or inhale the substance.[1]
- Avoid the formation of dust.[1][4]
- Wash hands thoroughly after handling.[2]

3. Storage:

- Keep the container tightly closed.[1][2]
- Store in a cool, dry, and well-ventilated place.[2][4]
- Store away from incompatible materials such as oxidizing agents.[2]

Emergency Procedures

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration. Seek medical attention if symptoms occur.[1][2][3][4][5]
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation or other symptoms develop.[1][2][3][4][5]
Eye Contact	Rinse cautiously with water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention if irritation persists.[1][2][3][4][5]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Seek medical attention if the person feels unwell.[1][2][3][4][5]

Disposal Plan

1. Waste Classification:

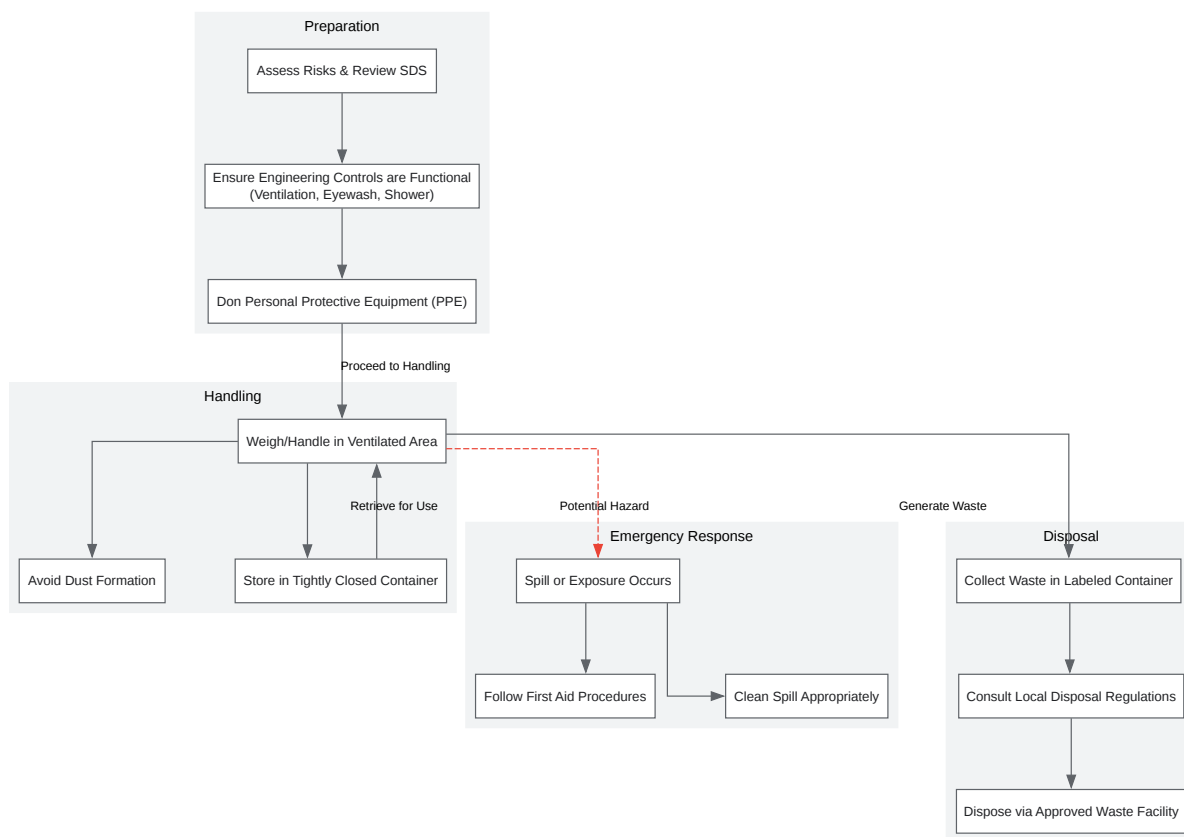
- It is the responsibility of the waste generator to properly classify the waste. Consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[\[1\]](#)

2. Disposal Method:

- For small spills, sweep up the solid material, taking care not to create dust, and place it in a suitable, labeled container for disposal.[\[1\]](#)[\[2\]](#)
- Dispose of the waste at an approved waste disposal plant.[\[3\]](#)
- One possible method for disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[\[2\]](#)
- Observe all federal, state, and local environmental regulations.[\[2\]](#)

Workflow for Handling and Disposal

Workflow for Safe Handling and Disposal of 5-Methylcytosine Hydrochloride

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References

- 1. fishersci.com [fishersci.com]
- 2. tcichemicals.com [tcichemicals.com]
- 3. 5-Methylcytosine|MSDS [dcchemicals.com]
- 4. targetmol.com [targetmol.com]
- 5. file.medchemexpress.com [file.medchemexpress.com]
- 6. ≥99%, synthetic (organic), crystalline powder | Sigma-Aldrich [sigmaaldrich.com]
- 7. 5-Methylcytosine = 99 58366-64-6 [sigmaaldrich.com]
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